

A Comparative Analysis of IR3535 and Alternative Insect Repellents

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Insect Repellent M 3535*

CAS No.: 95328-09-9

Cat. No.: B1232614

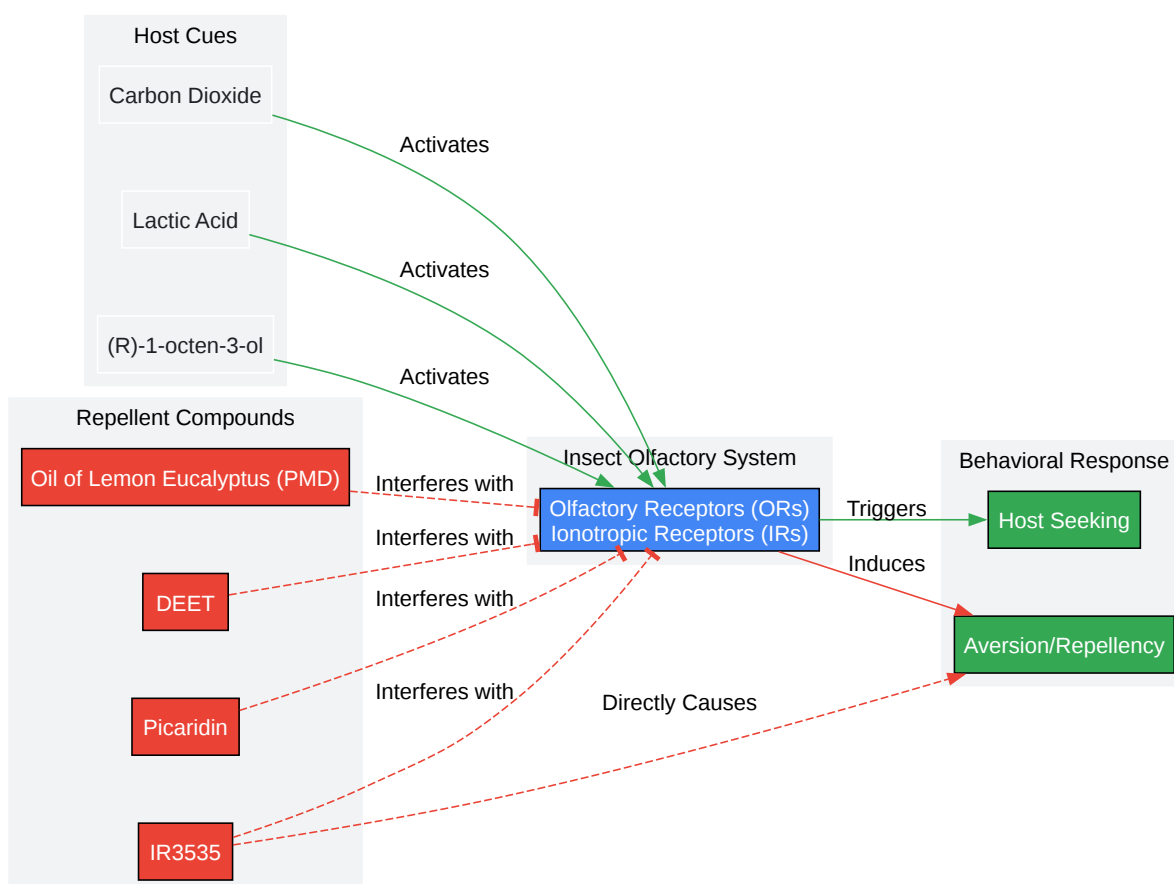
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In the landscape of vector-borne disease prevention, personal insect repellents are a cornerstone of public health strategy. Among the synthetic compounds available, Ethyl Butylacetylaminopropionate (IR3535®) has emerged as a widely used active ingredient. This guide provides a comparative analysis of IR3535 against other common synthetic and natural repellents, with a focus on efficacy, mechanism of action, and the experimental protocols used for evaluation.

Mechanism of Action: An Olfactory Interference

The primary mechanism of action for IR3535 and many other repellents involves interference with an insect's olfactory system. While the precise molecular interactions are still under investigation, it is understood that these compounds disrupt the function of olfactory receptors (ORs) and ionotropic receptors (IRs) in insects like mosquitoes and ticks.[1] This interference impairs their ability to detect chemical attractants such as carbon dioxide and lactic acid emitted by a host.[1] IR3535 is classified as a biopesticide, inspired by the naturally occurring amino acid β -alanine, and is considered to have a non-toxic mode of action that repels rather than kills the insect.[2][3]

Repellents can modulate insect olfactory neurons in several ways: by activating receptors that trigger an aversion response, by inhibiting receptors that detect attractants, or by causing a prolonged activation of attractive odorant receptors, leading to sensory desensitization.



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Caption: Generalized insect olfactory signaling and repellent interference.

Comparative Efficacy of Insect Repellents

The effectiveness of an insect repellent is typically measured by its protection time against various insect species at different concentrations. Below is a summary of data from various laboratory and field studies.

Protection Against Mosquitoes (Aedes, Culex, Anopheles)

Active Ingredient	Concentration	Target Species	Mean Protection Time (Hours)	Study Reference
IR3535	7.5%	Aedes, Culex	3.2	Barnard and Xue 2004[4]
10%	Aedes aegypti	~2.0	Cilek et al. 2004[5]	
15%	Aedes aegypti	6.0	Feuser et al.[6]	
20%	Aedes aegypti	3.0	Cilek et al. 2004[7][8]	
20%	Culex quinquefasciatus	6.0	Cilek et al. 2004[7][8]	
20%	Anopheles gambiae	>9.0 (sustained release)	Abad-Franch et al.[9]	
DEET	7.0%	Aedes, Culex	4.8	Barnard and Xue 2004[4]
20%	Aedes aegypti	3.0	Cilek et al. 2004[7][8]	
20%	Culex quinquefasciatus	6.0	Cilek et al. 2004[7][8]	
23.8%	Mixed Species	5.0	Fradin and Day 2002[8]	
25%	Anopheles gambiae	>9.0	Abad-Franch et al.[9]	
Picaridin	19.2%	Mixed Species	>9.0	van der Vorst et al. 2018[10]
20%	Aedes aegypti	6.8	Feuser et al.[6]	
20%	Ochlerotatus taeniorhynchus	5.4	Barnard et al. 2002[11]	

Oil of Lemon Eucalyptus (PMD)	19.5%	Aedes, Culex	7.6	Barnard and Xue 2004[4]
30%	Mixed Species	Up to 6.0	Various[12][13]	

Protection Against Ticks

Active Ingredient	Concentration	Target Species	Efficacy	Study Reference
IR3535	>20%	Amblyomma americanum	High, lasting up to 12 hours	Carroll et al. 2010[14]
10%	Amblyomma americanum	Less effective than higher concentrations	Carroll et al. 2010[14]	
DEET	33%	Amblyomma americanum	High, lasting up to 12 hours	Carroll et al. 2010[14]
Picaridin	20%	Amblyomma americanum	High, lasting up to 12 hours	Carroll et al. 2010[14]

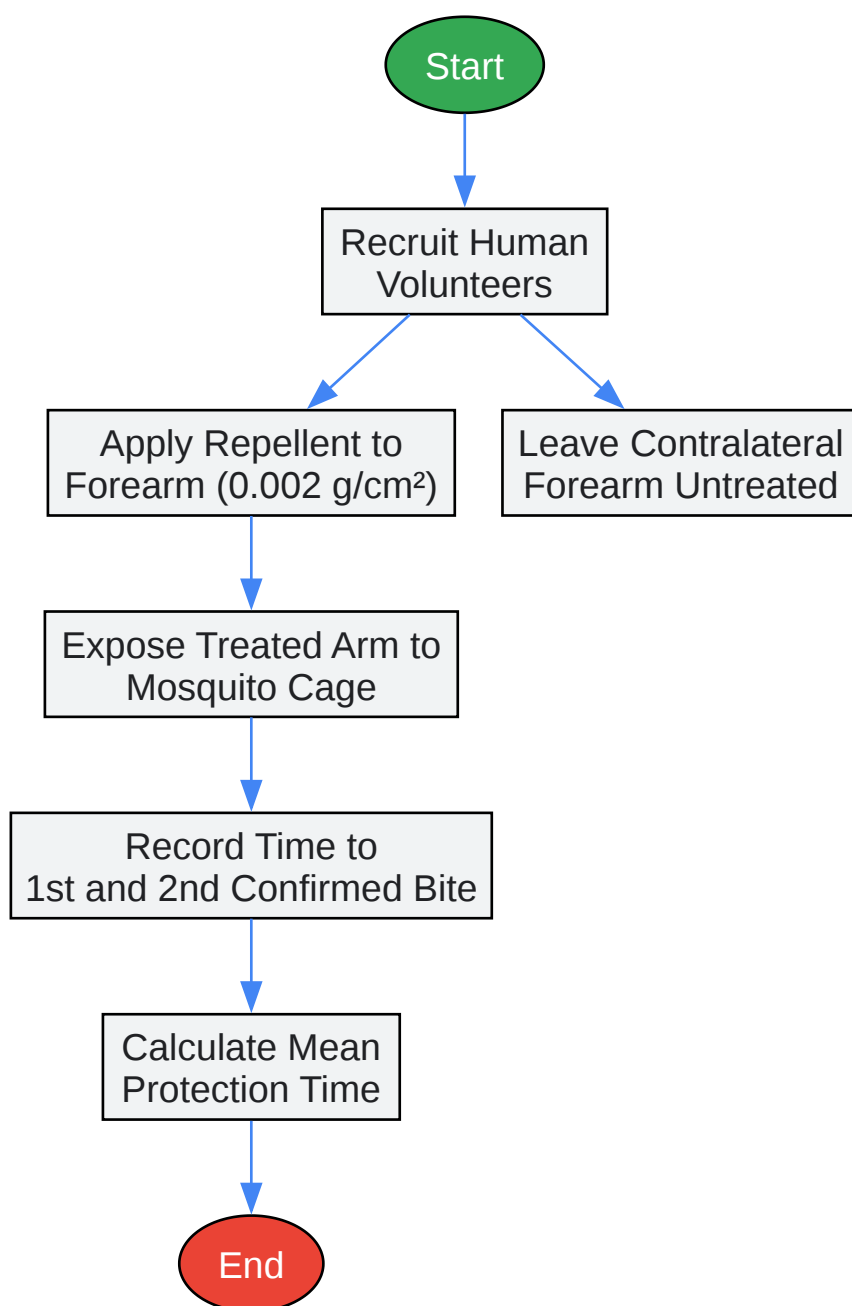
Experimental Protocols for Efficacy Testing

The evaluation of insect repellent efficacy relies on standardized laboratory and field-based protocols. The "arm-in-cage" test is a common laboratory method, while field studies assess performance in a natural environment.

Standard Arm-in-Cage Laboratory Protocol

- **Subject Recruitment:** Human volunteers are recruited for the study.
- **Repellent Application:** A precise amount of the repellent formulation (e.g., 0.002 g/cm²) is applied evenly to a defined area on a volunteer's forearm.[7][8] The other forearm may serve as an untreated control.

- Insect Exposure: The treated forearm is exposed to a cage containing a specific number of laboratory-reared, host-seeking mosquitoes (e.g., *Aedes aegypti* or *Culex quinquefasciatus*). [7][8]
- Data Collection: The time until the first and second confirmed bites is recorded. A confirmed bite is often defined as a bite followed by another within a 30-minute interval.[4]
- Protection Time Calculation: The mean protection time is calculated across all volunteers for each repellent formulation.



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Caption: Standard workflow for an arm-in-cage insect repellent efficacy test.

Field Study Protocol

Field studies follow a similar principle but are conducted in environments with wild insect populations.

- **Site Selection:** A location with a high population of the target insect species is chosen.
- **Repellent Application:** Volunteers apply the test repellent to exposed skin.
- **Exposure and Biting Pressure:** Volunteers are exposed to the natural environment for a set duration. Biting pressure is monitored on untreated control subjects to ensure a consistent challenge.
- **Efficacy Measurement:** The number of bites on treated individuals is compared to the number of bites on control subjects to calculate percent repellency. The complete protection time (CPT) is also recorded.

Conclusion

IR3535 is a broad-spectrum repellent effective against a variety of biting arthropods, including mosquitoes and ticks.[2] Its efficacy is often comparable to DEET at similar concentrations, particularly against Aedes and Culex mosquitoes.[7][8] However, some studies suggest it may be moderately less effective than DEET and Picaridin against certain species or at lower concentrations.[4] Formulations with higher concentrations ($\geq 20\%$) and advanced technologies like sustained-release micro-encapsulation can significantly enhance the duration of protection, making it a viable alternative to other synthetic repellents.[9] Natural repellents like Oil of Lemon Eucalyptus (PMD) also offer significant protection, sometimes rivaling synthetic compounds in efficacy.[4] The choice of repellent should be guided by the target insect, the required duration of protection, and considerations of the local vector-borne disease risk.

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- [To cite this document: BenchChem. \[A Comparative Analysis of IR3535 and Alternative Insect Repellents\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1232614/docs#a-comparative-analysis-of-ir3535-and-alternative-insect-repellents\]](#)

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